

HiMedia ML169 TMB Substrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: ML169

Cat. No.: B15617897

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This in-depth technical guide provides a comprehensive overview of HiMedia's **ML169**, a single-component 3,3',5,5'-Tetramethylbenzidine (TMB) substrate solution. Designed for chromogenic detection in Western blotting and immunohistochemistry (IHC), **ML169** interacts with horseradish peroxidase (HRP) to yield a stable, insoluble dark blue precipitate at the site of the target antigen.^{[1][2][3]} This document details the product's specifications, experimental protocols, and the underlying principles of its action.

Product Specifications and Properties

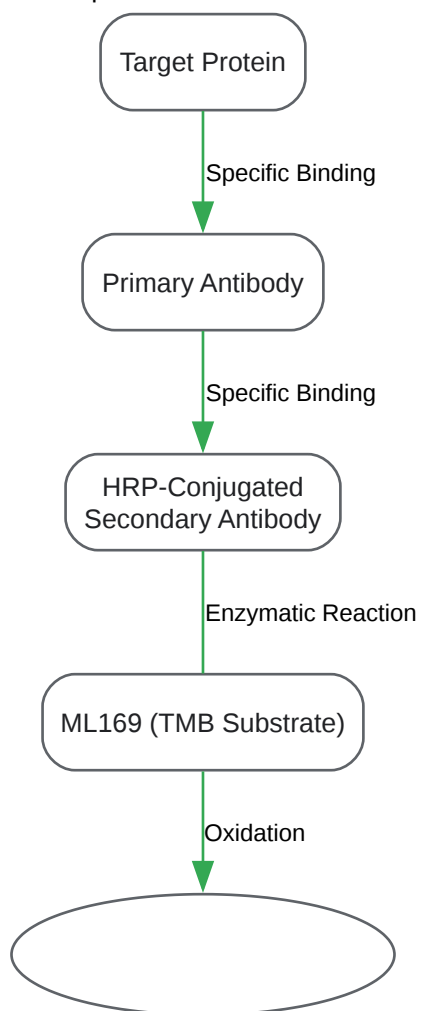
HiMedia **ML169** is a ready-to-use solution, simplifying experimental workflows by eliminating the need for substrate preparation.^{[1][4]} The key features and specifications are summarized below.

Property	Specification	Reference
Product Name	TMB Substrate Solution (For Western Blotting)	[2]
Product Code	ML169	[2]
Appearance	Colorless to slightly yellow liquid	[1]
Primary Constituent	3,3',5,5'-Tetramethylbenzidine (TMB)	[2]
Enzyme System	Horseradish Peroxidase (HRP)	[1]
Reaction Product	Insoluble, stable dark blue precipitate	[1][2]
Applications	Western Blotting, Immunohistochemistry	[1][2]
Membrane Compatibility	Nitrocellulose and PVDF membranes	[2][5]
Storage	Refer to product documentation for specific instructions, typically refrigerated.	

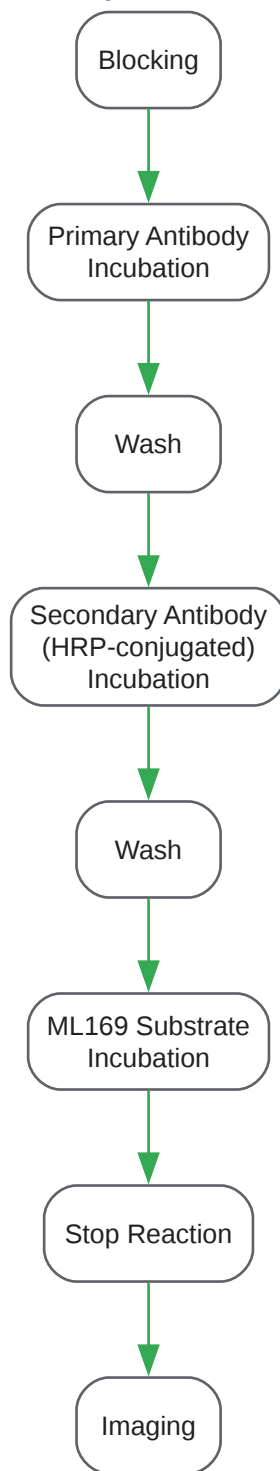
Principle of Detection: The HRP-TMB Reaction

The core of **ML169**'s functionality lies in the enzymatic reaction between HRP and TMB. In immunoassays like Western blotting and IHC, an HRP-conjugated secondary antibody is employed to detect a primary antibody specifically bound to the target protein. Upon the addition of the **ML169** substrate, the HRP enzyme catalyzes the oxidation of TMB in the presence of a peroxide, leading to the formation of a dark blue precipitate at the precise location of the target protein.[1] The intensity of the blue color is proportional to the amount of HRP, which in turn correlates with the abundance of the target protein.[1]

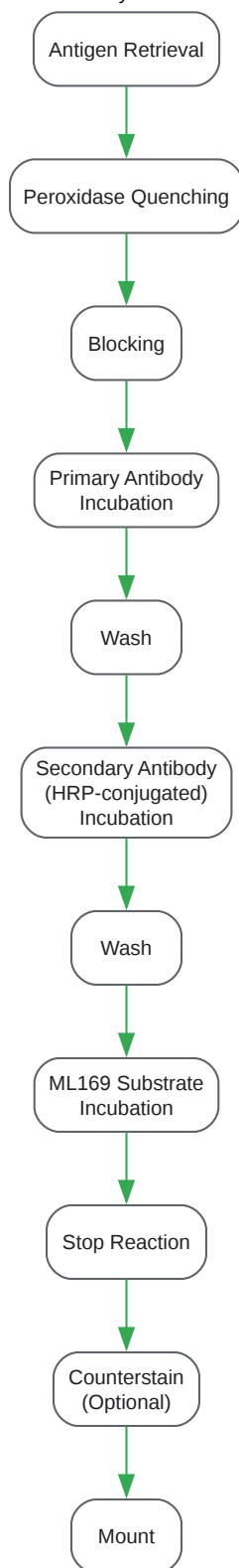
Principle of HRP-TMB Detection



Western Blotting Workflow with ML169



Immunohistochemistry Workflow with ML169

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